

An In-depth Technical Guide to Dipsanoside B: Physical, Chemical, and Biological Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dipsanoside B, a naturally occurring iridoid glycoside isolated from the roots of Dipsacus asperoides, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the physical and chemical properties of **Dipsanoside B**, alongside a detailed exploration of its biological activities and associated mechanisms of action. This document is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Physical and Chemical Properties

Dipsanoside B is a complex molecule with the empirical formula C₆₆H₉₀O₃₇. Its structural elucidation has been primarily achieved through one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy. The fundamental physicochemical properties of **Dipsanoside B** are summarized below.



Property	Value	Reference
CAS Number	889678-64-2	[1]
Molecular Formula	С66Н90О37	[1]
Molecular Weight	1475.4 g/mol	[1]
Appearance	Powder	[1]
Solubility	Soluble in Dimethyl sulfoxide (DMSO), Pyridine, Methanol, and Ethanol.	[1]
Melting Point	Data not available	

Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of **Dipsanoside**B. While comprehensive public spectral data is limited, the following sections outline the expected spectroscopic features based on its structure.

1.1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

The structure of **Dipsanoside B** was determined by analysis of 1D (¹H and ¹³C) and 2D (COSY, HMQC, HMBC) NMR data. Specific chemical shift assignments are not readily available in public databases but would be characterized by a complex pattern of signals corresponding to the iridoid and glycosidic moieties.

1.1.2. Infrared (IR) Spectroscopy

The IR spectrum of **Dipsanoside B** is expected to exhibit characteristic absorption bands corresponding to its functional groups. These would include:

- O-H stretching: A broad band in the region of 3200-3600 cm⁻¹, indicative of the numerous hydroxyl groups in the glycosidic units.
- C-H stretching: Bands in the region of 2850-3000 cm⁻¹ from the aliphatic portions of the molecule.



- C=O stretching: If carbonyl groups are present in the iridoid structure, sharp, strong absorptions would be observed around 1700-1750 cm⁻¹.
- C-O stretching: Strong bands in the region of 1000-1300 cm⁻¹ corresponding to the numerous C-O bonds within the glycoside and iridoid structures.

1.1.3. Mass Spectrometry (MS)

Electrospray ionization (ESI) mass spectrometry would be a suitable technique for the analysis of **Dipsanoside B**. The mass spectrum would be expected to show a prominent peak for the molecular ion [M+H]⁺ or other adducts. Tandem mass spectrometry (MS/MS) would reveal a complex fragmentation pattern resulting from the cleavage of glycosidic bonds and fragmentation of the iridoid core, providing valuable structural information.

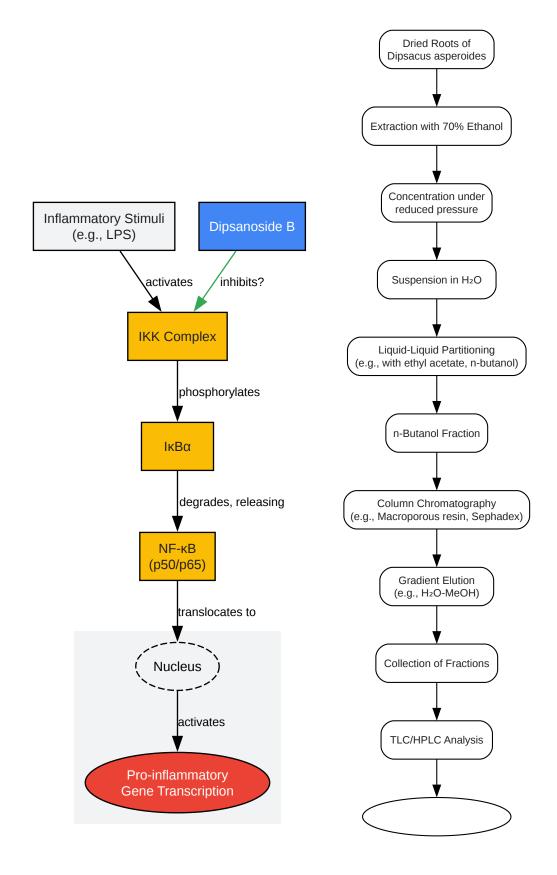
Biological Activities and Mechanisms of Action

Dipsanoside B is a constituent of plants from the genus Dipsacus, which have been traditionally used for their anti-inflammatory, antioxidant, and neuroprotective properties. While research specifically on **Dipsanoside B** is emerging, preliminary studies and data on related compounds suggest potential biological activities.

Antibacterial Activity

Some studies on dipsanosides suggest a potential antibacterial action. The proposed mechanism involves the inhibition of essential bacterial enzymes such as DNA gyrase B and tyrosyl-tRNA synthetase, which are critical for bacterial replication and protein synthesis.





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References

- 1. scielo.br [scielo.br]
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